

Phenkaptan ecological risk assessment compared to alternatives

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Compound Focus: Phenkaptan

CAS No.: 2275-14-1

Cat. No.: S576430

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Phenkaptan Chemical & Toxicological Profile

The table below summarizes the key data available for **Phenkaptan**. Please note that "Methyl **phenkaptan**" is a different compound with a distinct chemical structure [1] [2].

Property	Details for Phenkaptan (CAS 2275-14-1)
IUPAC Name	S-[[[(2,5-Dichlorophenyl)thio]methyl] O,O-diethyl phosphorodithioate [3]
Molecular Formula	C ₁₁ H ₁₅ Cl ₂ O ₂ PS ₃ [3]
Molecular Weight	377.31 g/mol [3]
Use Classification	Chemical pesticide, Insecticide, Acaricide [3]
Acute Oral LD ₅₀ (Rat)	44 mg/kg [3]
Acute Dermal LD ₅₀ (Rat)	652 mg/kg [3]
Toxic Effects	Lacrimation, coma, hypermotility, diarrhea; Cholinesterase inhibitor [3]

Property	Details for Phenkapton (CAS 2275-14-1)
Regulatory Status	Not registered as a pesticide in the U.S. [1] Classified with Hazard Codes T (Toxic) and N (Dangerous for the environment) [3]

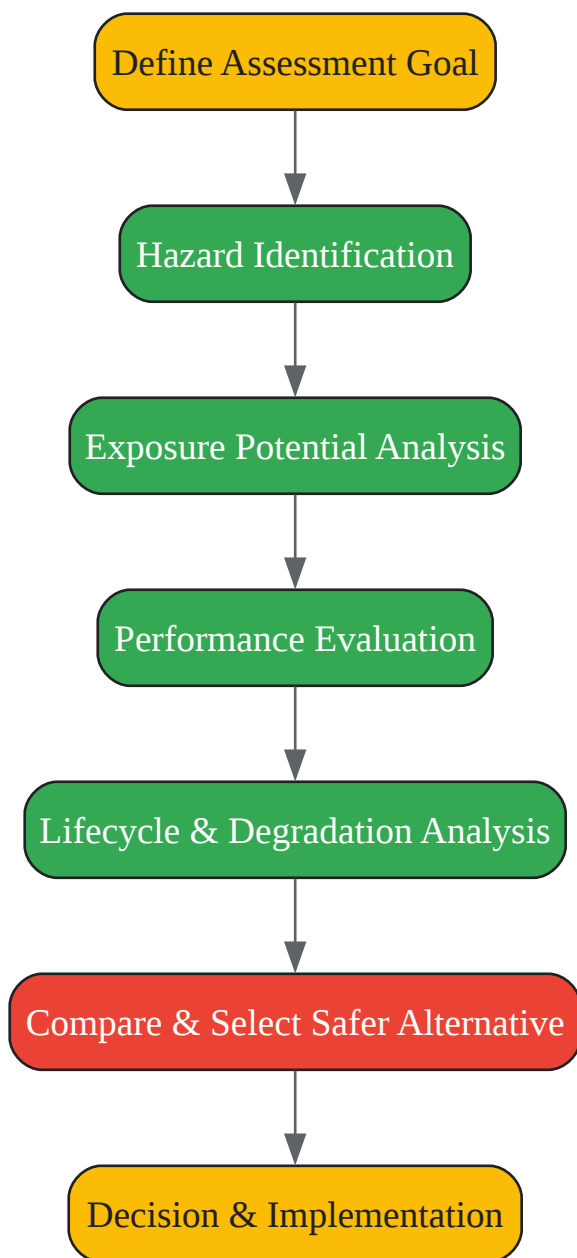
The Challenge in Comparative Risk Assessment

A direct comparison between **Phenkapton** and current alternatives is not feasible for several key reasons:

- **Outdated Compound:** **Phenkapton** is **not registered for use in the United States** and appears primarily in historical context or as a reference standard [1]. Research and regulatory focus has shifted to newer classes of pesticides.
- **Lack of Comparative Data:** The available scientific literature provides detailed data on **Phenkapton's** inherent properties [3] but **does not contain modern comparative risk assessments** that pit it against contemporary alternatives.
- **Focus on Modern Methods:** Current research emphasizes **Alternatives Assessment (AA)** over traditional risk assessment. AA focuses on identifying chemicals with inherently safer hazard profiles from the outset, rather than managing risk through exposure controls [4]. This approach is more consistent with the principles of green chemistry.

A Framework for Comparing Pesticides

For researchers, a modern comparison would likely use an Alternatives Assessment framework. The diagram below outlines the general workflow for such an assessment.



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When applying this framework, key considerations include:

- **Human Health Hazards:** Assess acute and chronic toxicity endpoints (e.g., neurotoxicity, carcinogenicity). Organophosphates like **Phenkaptan** are known cholinesterase inhibitors [3] [1].
- **Environmental Hazards:** Evaluate toxicity to non-target organisms (e.g., fish, bees, earthworms) and environmental fate (persistence, bioaccumulation) [5] [6].
- **Transformation Products:** A critical step is to assess not just the parent pesticide, but also its environmental degradation products. These products can sometimes be more toxic or persistent than the original compound [5].

Research Recommendations

To proceed with your comparison guide, I suggest the following actions:

- **Explore Modern Alternatives:** Investigate newer pesticide classes (e.g., neonicotinoids, pyrethroids, biopesticides) that have replaced older organophosphates like **Phenkaptan** in many applications.
- **Utilize Alternatives Assessment Tools:** Look into frameworks such as the **GreenScreen for Safer Chemicals** or the **EPA's Safer Choice Criteria**, which are designed specifically for comparing chemical hazards.
- **Investigate Specific Use Cases:** A meaningful comparison depends heavily on the specific agricultural pest and crop. Focusing on a particular use case will yield more practical and relevant results.

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References

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